

Mass spectrometry fragmentation patterns of 3-Chloroazepan-2-one

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Compound of Interest

Compound Name: 3-Chloroazepan-2-one

CAS No.: 1468-55-9

Cat. No.: B8652770

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Mass Spectrometry Fragmentation Patterns of 3-Chloroazepan-2-one

Executive Summary

This guide provides an in-depth technical analysis of the mass spectrometry (MS) fragmentation patterns of **3-Chloroazepan-2-one** (also known as

-chlorocaprolactam). It is designed for researchers in drug development and polymer synthesis who utilize this compound as a critical intermediate for L-lysine production or as a functionalized scaffold for nylon derivatives.

We compare the fragmentation behavior of **3-Chloroazepan-2-one** against its non-halogenated parent, Azepan-2-one (Caprolactam), to highlight the structure-directing influence of the

-chlorine atom. The guide details ionization characteristics, mechanistic pathways, and diagnostic ions required for unambiguous identification.

Structural Context & Alternatives

To interpret the mass spectrum of **3-Chloroazepan-2-one** effectively, it must be benchmarked against its structural parent. The chlorine substituent at the C3 position dramatically alters the fragmentation kinetics due to the weakness of the C-Cl bond and the stability of the leaving group.

Feature	3-Chloroazepan-2-one (Target)	Azepan-2-one (Alternative/Parent)
Structure	7-membered lactam with -Cl	7-membered lactam (unsubstituted)
Formula	C	C
	H	H
	ClNO	NO
Monoisotopic Mass	147.0451 Da	113.0841 Da
Key Characteristic	3:1 Isotopic Cluster (	
	Cl/	Single M+ peak
	Cl)	
Primary Loss	HCl (36 Da) or Cl (35 Da)	NH (17 Da) or CO (28 Da)

Experimental Methodology

Reliable detection requires standardized protocols. The following methodologies are recommended for characterizing **3-Chloroazepan-2-one**.

Protocol A: GC-MS (Electron Impact)

- Instrument: Agilent 7890B/5977B or equivalent single quadrupole.
- Column: DB-5ms or equivalent (30 m

0.25 mm, 0.25

m film).

- Inlet: 250°C, Splitless mode (1

L injection).

- Carrier Gas: Helium at 1.0 mL/min constant flow.

- Oven Program: 60°C (1 min)

20°C/min

280°C (5 min).

- Ionization: EI at 70 eV; Source Temp: 230°C.

- **** Rationale:**** EI provides rich structural fragmentation (fingerprinting). The non-polar column ensures separation from the polar parent caprolactam.

Protocol B: LC-MS/MS (Electrospray Ionization)

- Instrument: Triple Quadrupole (e.g., Sciex 6500+) or Q-TOF.

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1

50 mm).

- Mobile Phase: (A) Water + 0.1% Formic Acid; (B) Acetonitrile + 0.1% Formic Acid.

- Gradient: 5% B to 95% B over 5 minutes.

- Ionization: ESI Positive Mode ([M+H]

).

- Rationale: Soft ionization preserves the molecular ion [M+H]

(m/z 148/150), essential for confirming the chlorine isotope pattern before fragmentation.

Comparative Fragmentation Analysis

A. Molecular Ion & Isotope Pattern

The most immediate diagnostic feature of **3-Chloroazepan-2-one** is the Chlorine Isotope Cluster.

- **3-Chloroazepan-2-one**: Displays an M+ at m/z 147 and an M+2 at m/z 149 with a characteristic 3:1 intensity ratio. This confirms the presence of a single chlorine atom.^{[1][2]}
- Caprolactam: Displays a single dominant M+ at m/z 113.

B. Primary Fragmentation Pathways (EI)

Under 70 eV Electron Impact, the chlorine atom directs fragmentation via inductive cleavage and elimination.

- Loss of HCl (m/z 111): The base peak or a major fragment often arises from the elimination of HCl. The
-proton is acidic, and the chlorine is a good leaving group. This yields an unsaturated lactam cation (C
H
NO
) at m/z 111.
 - Mechanism: 1,2-elimination across the C2-C3 bond.
- -Cleavage (Ring Opening): Ionization at the nitrogen lone pair triggers
-cleavage of the C2-C3 bond. In the chloro-derivative, the C-Cl bond is also labile.
 - m/z 112 ([M-Cl]
) : Direct loss of the chlorine radical.
 - m/z 84: Subsequent loss of CO (28 Da) from the [M-Cl]

species.

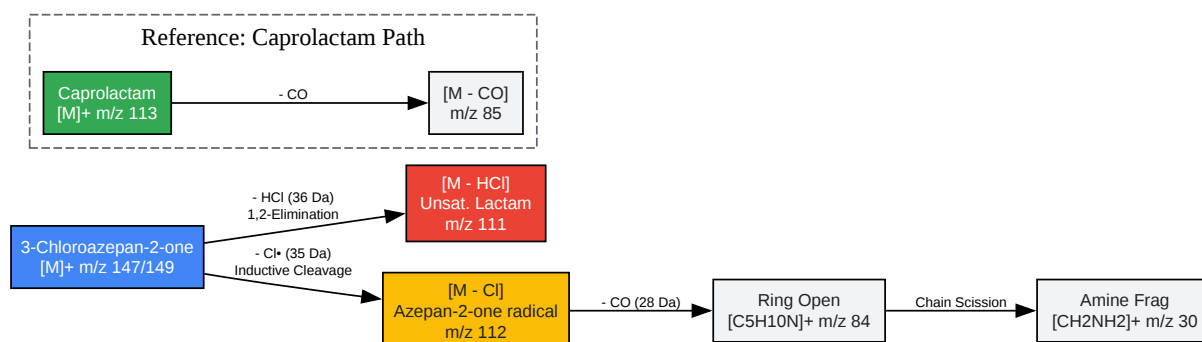
- Comparison Table: Key Ions

m/z	Ion Identity	Origin in 3-Chloroazepan-2-one	Origin in Caprolactam
147	M (Cl)	Molecular Ion	N/A
149	M (Cl)	Isotope Peak (33% of 147)	N/A
113	M (Parent)	Impurity only	Molecular Ion
112	[M - Cl]	Loss of Chlorine radical	[M - H] (Minor)
111	[M - HCl]	Diagnostic Fragment (Elimination)	[M - 2H] (Rare)
84	[C H N]	Ring opening Loss of CO + Cl	Loss of CO
55	[C H O]	Alkyl chain fragmentation	Alkyl chain fragmentation

	[CH		
30	=NH	McLafferty-like rearrangement	Base Peak (Common)
	]		

Mechanistic Visualization

The following diagram illustrates the divergent pathways for **3-Chloroazepan-2-one**, highlighting the critical role of the chlorine atom in directing the breakdown compared to the stable caprolactam ring.



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Figure 1: Mechanistic fragmentation pathway of **3-Chloroazepan-2-one** (Top) vs. Caprolactam (Bottom).

Summary of Findings

- **Isotopic Signature:** The 3:1 ratio at m/z 147/149 is the primary confirmation of the chlorinated product.
- **Differentiation:** **3-Chloroazepan-2-one** is distinguished from Caprolactam not just by mass, but by the facile loss of HCl (m/z 111), a pathway unavailable to the non-halogenated parent.

- Trace Analysis: In reaction mixtures (e.g., lysine synthesis), monitor m/z 111 and m/z 112 to track the consumption of the chlorinated intermediate.

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